

Proper Disposal of L-Pyroglutamic Acid-13C5: A Step-by-Step Guide

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Compound of Interest

Compound Name: *L*-Pyroglutamic acid-13C5

Cat. No.: B12365748

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Immediate Safety and Logistical Information for Laboratory Professionals

The proper disposal of **L-Pyroglutamic acid-13C5** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. As **L-Pyroglutamic acid-13C5** is labeled with a stable, non-radioactive isotope (Carbon-13), its disposal protocol is governed by its chemical properties rather than any radiological hazard.^{[1][2]} The procedures are the same as for the unlabeled compound.^[1] This guide provides a clear, step-by-step process for its safe handling and disposal.

Key Chemical and Safety Data

Before handling, it is essential to be aware of the properties of L-Pyroglutamic acid. This information dictates the required safety measures and disposal pathway.

Property	Data	Reference
CAS Number	55443-56-6 (for 13C5 labeled) 98-79-3 (for unlabeled)	[3]
Molecular Formula	$^{13}\text{C}_5\text{H}_7\text{NO}_3$	[3]
Physical State	Solid, crystalline powder	[4][5]
Solubility	Soluble in cold and hot water	[4]
Primary Health Hazards	Causes skin irritation, serious eye damage, and may cause respiratory irritation	[5][6]
Acute Oral Toxicity (LD50)	>1000 mg/kg (Rat)	[4]
Environmental Hazards	Slightly hazardous for water; large quantities should not reach groundwater or sewage systems	[6]
Transport Regulations	Not regulated as a hazardous material for transport (ADR-RID, IMDG, ICAO-IATA)	[4]

Step-by-Step Disposal Protocol

This protocol outlines the process from initial waste generation to final pickup. Adherence to your institution's specific Environmental Health & Safety (EHS) guidelines is mandatory.

Step 1: Personal Protective Equipment (PPE)

Before handling **L-Pyroglutamic acid-13C5** for disposal, ensure you are wearing the appropriate PPE to mitigate risks of skin, eye, and respiratory irritation.[4][5]

- Eye Protection: Wear splash goggles or safety glasses.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Inspect gloves before use and use proper removal technique.

- Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: If there is a risk of generating dust, use a respirator. Ensure adequate ventilation in the handling area.[\[4\]](#)

Step 2: Waste Segregation

Proper segregation is the foundation of safe chemical waste management.[\[7\]](#)[\[8\]](#)

- Identify as Solid Chemical Waste: **L-Pyroglutamic acid-13C5** waste, including contaminated gloves, weigh boats, and paper towels, should be classified as solid chemical waste.
- Maintain Separation:
 - DO NOT mix with radioactive waste.[\[1\]](#)[\[2\]](#)
 - DO NOT mix with liquid waste streams. Keep solids and liquids separate.[\[7\]](#)
 - DO NOT dispose of in regular trash or biohazard bags.
 - Keep separate from incompatible materials, such as strong oxidizing agents.[\[9\]](#)

Step 3: Waste Collection and Containment

- Select a Container: Use a designated, leak-proof waste container that is compatible with the chemical. A robust, sealable plastic or glass container is appropriate.[\[7\]](#)[\[10\]](#) The container must be in good condition, free from damage or deterioration.[\[11\]](#)
- Label the Container: Clearly label the container with a hazardous waste tag before any waste is added. The label must include:
 - The full chemical name: "**L-Pyroglutamic acid-13C5**"
 - The words "Hazardous Waste"
 - A clear indication of the contents (e.g., "Solid Waste")
 - Associated hazards (e.g., "Irritant")

- Collect the Waste:
 - For spills of solid powder, carefully sweep or shovel the material into the designated waste container to avoid creating dust.[9][12]
 - Place any contaminated disposables (e.g., gloves, wipes, plasticware) directly into the container.
- Keep Container Closed: The waste container must be kept tightly sealed at all times, except when adding waste.[8][13]

Step 4: Storage in a Satellite Accumulation Area (SAA)

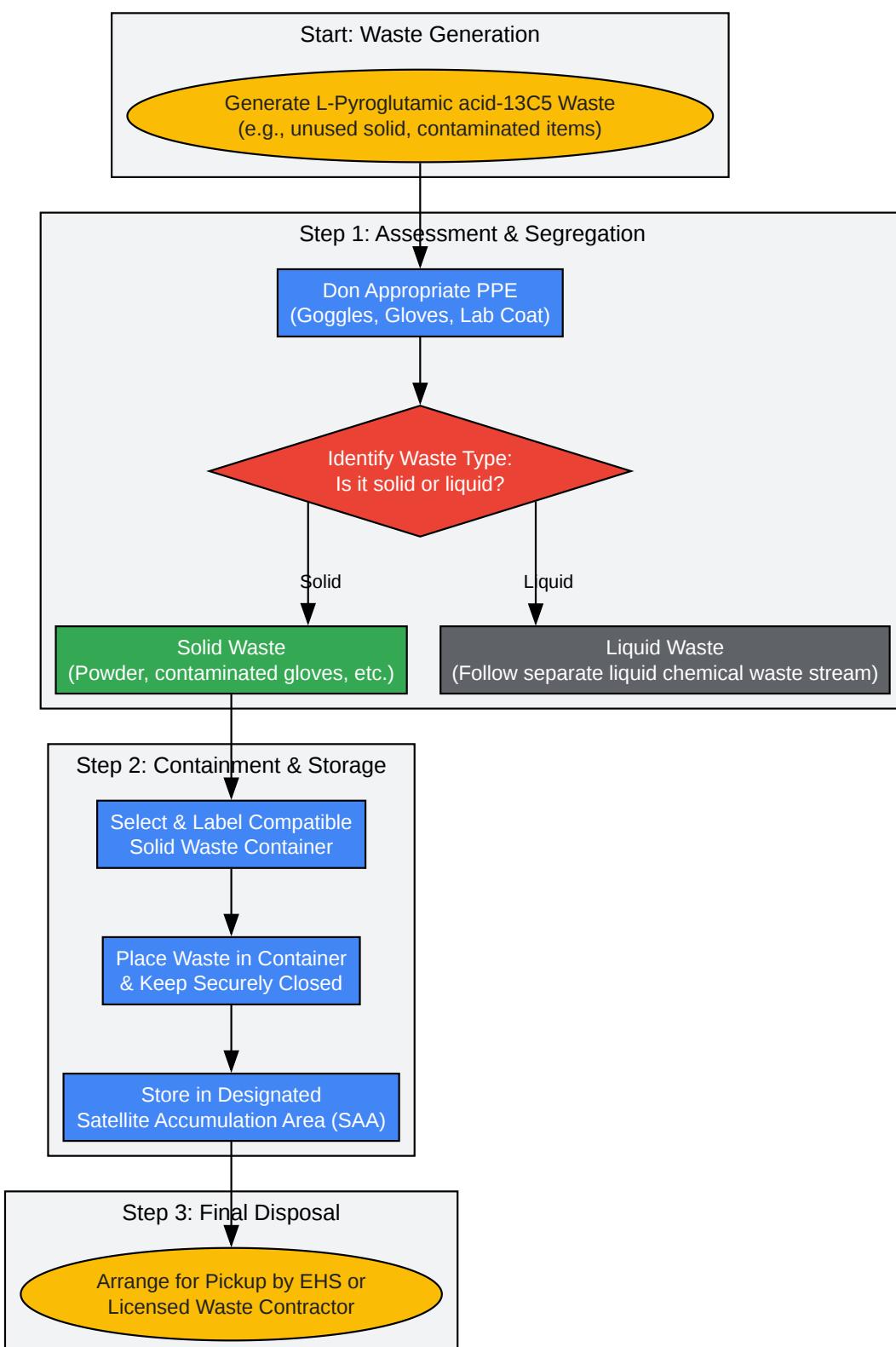
- Designated Storage: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[8][13] This area must be at or near the point of generation and under the control of laboratory personnel.[11]
- Segregated Storage: Within the SAA, ensure the container is stored away from incompatible chemicals.[8]
- Secondary Containment: It is best practice to place the waste container in a secondary containment tray to prevent spills or leaks from spreading.[7]

Step 5: Arranging for Final Disposal

- Contact EHS: Once the container is full or ready for disposal, contact your institution's Environmental Health & Safety (EHS) department or the designated chemical waste management service.
- Follow Official Procedures: Disposal must be carried out in accordance with all federal, state, and local environmental regulations.[4][14] Only a licensed hazardous waste company can transport and dispose of the material.[1]
- Prohibited Disposal Methods:
 - DO NOT dispose of **L-Pyroglutamic acid-13C5** down the drain.[6][13]
 - DO NOT place in the regular trash.[11]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **L-Pyroglutamic acid-13C5** waste.

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